

O-Methylsalicylic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *2-Methoxybenzoic acid*

Cat. No.: *B1677285*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core characteristics of O-Methylsalicylic acid, with a focus on its key isomers: 3-Methylsalicylic acid, 4-Methylsalicylic acid, 5-Methylsalicylic acid, and 6-Methylsalicylic acid. The term "O-Methylsalicylic acid" can be ambiguous; this guide clarifies the distinct properties, synthesis, and biological activities of these important chemical entities.

Core Chemical and Physical Properties

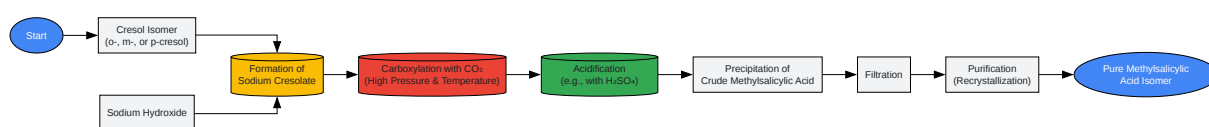
The fundamental properties of the four primary isomers of methylsalicylic acid are summarized below, offering a comparative overview for researchers.

Property	3-Methylsalicylic Acid	4-Methylsalicylic Acid	5-Methylsalicylic Acid	6-Methylsalicylic Acid
IUPAC Name	2-Hydroxy-3-methylbenzoic acid	2-Hydroxy-4-methylbenzoic acid	2-Hydroxy-5-methylbenzoic acid	2-Hydroxy-6-methylbenzoic acid[1]
Synonyms	o-Cresotic acid, 2,3-Cresotic acid	m-Cresotic acid	p-Cresotic acid, 2,5-Cresotic acid	2,6-Cresotic acid[1][2]
CAS Number	83-40-9[3][4]	50-85-1	89-56-5	567-61-3
Molecular Formula	C ₈ H ₈ O ₃	C ₈ H ₈ O ₃	C ₈ H ₈ O ₃	C ₈ H ₈ O ₃
Molecular Weight	152.15 g/mol [4]	152.15 g/mol [5]	152.15 g/mol	152.15 g/mol
Melting Point	163-165 °C[3][4]	173-177 °C[5][6]	150-154 °C	168-171 °C
Boiling Point	~235 °C (estimate)[3]	~235 °C (estimate)[6]	~235 °C (estimate)	Decomposes
Solubility	Soluble in methanol, ethanol, ether; slightly soluble in water (1.5 g/L at 20 °C)[3]	Soluble in chloroform, DMSO, methanol; soluble in water (10 g/L at 20 °C) [6][7]	Soluble in basic water, polar organic solvents; water solubility of 21.9 g/L at 100 °C.[8]	Soluble in ethanol, methanol, DMF, DMSO.
pKa	2.99 (at 25 °C)[2][3]	3.17 (at 25 °C)[6]	4.08 (at 25 °C)[8]	~3.0
Appearance	White to slightly reddish crystalline solid[3]	White to grayish-beige powder[6]	White to beige powder[8]	White crystalline solid

Synthesis and Experimental Protocols

The primary method for synthesizing methylsalicylic acid isomers is the Kolbe-Schmitt reaction, which involves the carboxylation of the corresponding cresolate. Below are generalized experimental protocols for the synthesis of each isomer, which can be adapted for specific laboratory conditions.

General Experimental Workflow for Kolbe-Schmitt Synthesis



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Figure 1: Generalized workflow for the synthesis of methylsalicylic acid isomers via the Kolbe-Schmitt reaction.

Protocol 1: Synthesis of 3-Methylsalicylic Acid from o-Cresol

- **Formation of Sodium o-Cresolate:** In a high-pressure autoclave, dissolve sodium hydroxide in a suitable solvent (e.g., a minimal amount of water, followed by removal by evaporation). Add an equimolar amount of o-cresol to the dried sodium hydroxide. Heat the mixture under vacuum to remove any residual water and form the anhydrous sodium o-cresolate.
- **Carboxylation:** Pressurize the autoclave with carbon dioxide to approximately 100 atm. Heat the mixture to 120-140 °C with constant stirring for several hours.
- **Work-up and Acidification:** After cooling the reactor, dissolve the solid product in water. Acidify the solution with dilute sulfuric acid until the pH is acidic, leading to the precipitation of crude 3-methylsalicylic acid.

- Purification: Collect the crude product by filtration and wash with cold water. Purify the 3-methylsalicylic acid by recrystallization from hot water or a suitable organic solvent mixture.
[\[9\]](#)

Protocol 2: Synthesis of 4-Methylsalicylic Acid from m-Cresol

This synthesis follows the same general procedure as for 3-methylsalicylic acid, with m-cresol as the starting material. The reaction conditions for carboxylation may require optimization to favor the desired isomer.[\[10\]](#)

Protocol 3: Synthesis of 5-Methylsalicylic Acid from p-Cresol

The synthesis of 5-methylsalicylic acid is achieved through the carboxylation of sodium p-cresolate, following the general Kolbe-Schmitt protocol outlined above.[\[11\]](#)

Protocol 4: Purification by Recrystallization

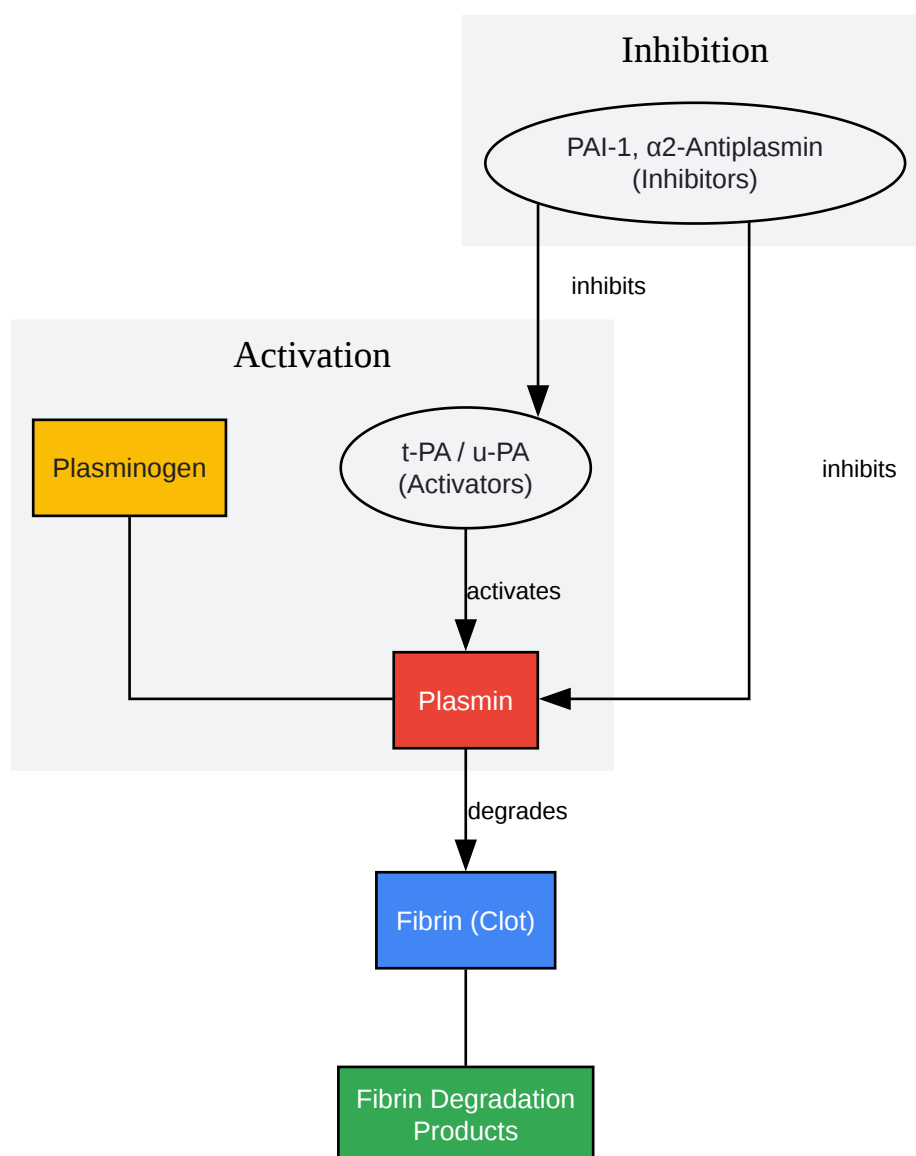
- Solvent Selection: Choose a solvent in which the methylsalicylic acid isomer is sparingly soluble at room temperature but highly soluble at the solvent's boiling point. Water is a common solvent for this purpose.[\[12\]](#)
- Dissolution: Dissolve the crude methylsalicylic acid in a minimum amount of the hot solvent to form a saturated solution.
- Hot Filtration (Optional): If insoluble impurities are present, quickly filter the hot solution through a pre-heated funnel to remove them.
- Crystallization: Allow the filtrate to cool slowly to room temperature. Crystal formation should occur as the solubility of the compound decreases. The cooling process can be completed in an ice bath to maximize crystal yield.
- Isolation and Drying: Collect the purified crystals by vacuum filtration, washing them with a small amount of cold solvent. Dry the crystals in a desiccator or a low-temperature oven to remove any remaining solvent.[\[12\]](#)[\[13\]](#)

Biological Activity and Signaling Pathways

The methylsalicylic acid isomers exhibit a range of biological activities, some of which are linked to well-defined signaling pathways.

3-Methylsalicylic Acid: Fibrinolytic Activity

3-Methylsalicylic acid has been shown to possess significant fibrinolytic activity, suggesting its potential role in the dissolution of blood clots. The fibrinolytic system is a complex cascade of enzymatic reactions that results in the degradation of fibrin.

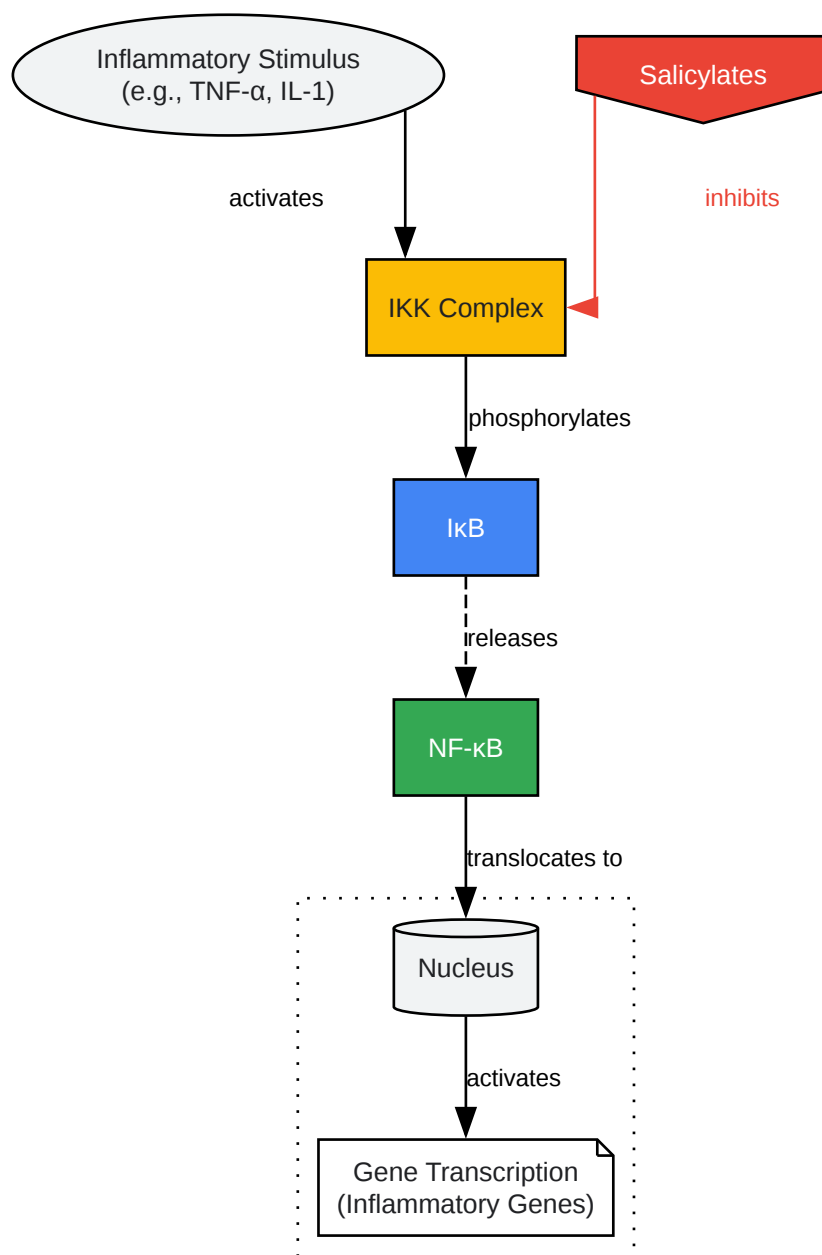


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Figure 2: Simplified diagram of the fibrinolytic system.

Salicylates and the NF- κ B Signaling Pathway

Salicylates, the class of compounds to which methylsalicylic acids belong, are known to exert anti-inflammatory effects by inhibiting the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. NF- κ B is a key transcription factor that regulates the expression of genes involved in inflammation.

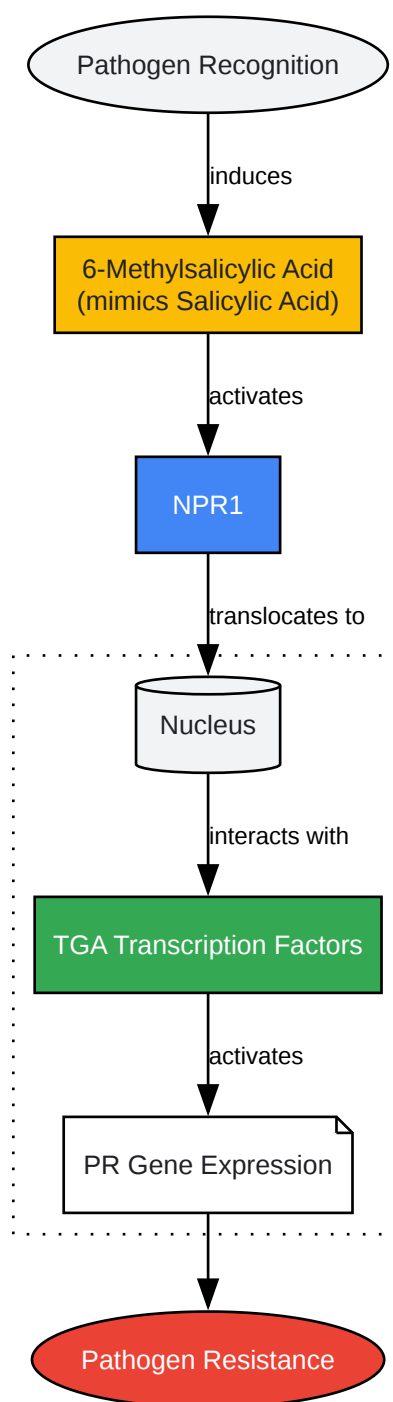


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Figure 3: Inhibition of the NF- κ B signaling pathway by salicylates.

6-Methylsalicylic Acid and Plant Defense Signaling

6-Methylsalicylic acid has been observed to mimic the action of salicylic acid in plants, a key signaling molecule in the activation of defense mechanisms against pathogens. This pathway involves the induction of pathogenesis-related (PR) proteins.



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References

- 1. cdnx.uobabylon.edu.iq [cdnx.uobabylon.edu.iq]
- 2. 3-Methylsalicylic acid CAS#: 83-40-9 [m.chemicalbook.com]
- 3. 3-Methylsalicylic acid | 83-40-9 [amp.chemicalbook.com]
- 4. 3-Methylsalicylic acid 96.0 83-40-9 [sigmaaldrich.com]
- 5. 4-Methylsalicylic acid 99 50-85-1 [sigmaaldrich.com]
- 6. 4-Methylsalicylic acid CAS#: 50-85-1 [m.chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. 5-Methylsalicylic acid CAS#: 89-56-5 [amp.chemicalbook.com]
- 9. 3-Methylsalicylic acid - Wikipedia [en.wikipedia.org]
- 10. 4-Methylsalicylic acid - Wikipedia [en.wikipedia.org]
- 11. 5-Methylsalicylic acid - Wikipedia [en.wikipedia.org]
- 12. bt1.qu.edu.iq [bt1.qu.edu.iq]
- 13. youtube.com [youtube.com]
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